

Moxidectin-d3 molecular weight and chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Moxidectin-d3

Cat. No.: B15622876

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Moxidectin-d3: A Technical Overview for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth look at the core physicochemical properties and analytical methodologies for **Moxidectin-d3**, a critical internal standard in pharmacokinetic and residue analysis studies.

Moxidectin-d3 is the deuterated form of Moxidectin, a potent, broad-spectrum endectocide from the milbemycin family.^[1] Its use as an internal standard is crucial for the accurate quantification of Moxidectin in various biological matrices through mass spectrometry-based methods.^[2]

Core Physicochemical Properties

The fundamental properties of **Moxidectin-d3** are summarized below, providing a foundational dataset for its application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C37H50D3NO8	[2][3]
Molecular Weight	642.84 g/mol	[3]
Appearance	Solid	[2]
Solubility	Soluble in Chloroform and Methanol	[2][4]
Storage Temperature	-20°C	[2][4]

Chemical Structure

The chemical structure of **Moxidectin-d3** is provided below in SMILES (Simplified Molecular-Input Line-Entry System) and InChI (International Chemical Identifier) formats.

SMILES:O=C([C@@]1([H])[C@@]2(O)[C@@]3([H])--INVALID-LINK--C(C)=C1)O[C@@]4([H])C--INVALID-LINK--/C--INVALID-LINK--/C=C/C=C2\CO3)([H])O[C@]5(O--INVALID-LINK--=C/C(C)C)--INVALID-LINK--/C(C5)=N\OC([2H])([2H])[2H])C4[2]

InChI:InChI=1S/C37H53NO8/c1-21(2)14-25(6)33-26(7)31(38-42-8)19-36(46-33)18-29-17-28(45-36)13-12-23(4)15-22(3)10-9-11-27-20-43-34-32(39)24(5)16-30(35(40)44-29)37(27,34)41/h9-12,14,16,21-22,26,28-30,32-34,39,41H,13,15,17-20H2,1-8H3/b10-9+,23-12+,25-14+,27-11+,38-31-/t22-,26-,28+,29-,30-,32+,33+,34+,36-,37+/m0/s1/i8D3[2][3]

Experimental Protocols: Quantification of Moxidectin using Moxidectin-d3

Moxidectin-d3 is commonly employed as an internal standard for the quantification of Moxidectin in biological samples by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[5] The following protocols are generalized procedures and should be optimized for specific experimental conditions.

Sample Preparation from Plasma/Serum (Protein Precipitation)

- Aliquoting: Transfer 100-200 μL of the plasma or serum sample into a microcentrifuge tube.
[6]
- Internal Standard Spiking: Add a known concentration of **Moxidectin-d3** solution to the sample and briefly vortex.[6]
- Protein Precipitation: Add three volumes of cold acetonitrile (e.g., 600 μL for a 200 μL sample) to precipitate proteins.[6] For enhanced precipitation, 1% formic acid in acetonitrile can be utilized.[6]
- Mixing and Centrifugation: Vortex the mixture vigorously for 1-5 minutes, followed by centrifugation to pellet the precipitated proteins.[6]
- Supernatant Collection: Carefully transfer the clear supernatant to a new tube for LC-MS/MS analysis.[6]

LC-MS/MS Analysis

The following table outlines typical instrument conditions for the analysis of Moxidectin. These parameters should be optimized for the specific instrument and column used.

Parameter	Typical Setting	Source(s)
LC System	UHPLC or HPLC	[6]
Column	Agilent Zorbax Eclipse Plus C18 (50 mm × 2.1 mm, 1.8 µm) or Luna C8(2) (30 x 2.0 mm, 3 µm)	[6]
Mobile Phase A	10 mM ammonium formate with 0.1% formic acid in water or 0.01% acetic acid in water	[6]
Mobile Phase B	Acetonitrile or Methanol	[6]
Flow Rate	0.2 - 0.4 mL/min	[6]
Injection Volume	5 - 10 µL	[6]
Column Temperature	30 - 40 °C	[6]
MS System	Triple Quadrupole Mass Spectrometer	[6]
Ionization Mode	Electrospray Ionization (ESI), Positive	[6]
Capillary Voltage	3.5 kV	[6]
Source Temperature	150 °C	[6]
Desolvation Temperature	500 °C	[6]
Desolvation Gas Flow	800 L/h	[6]
Detection Mode	Multiple Reaction Monitoring (MRM)	[6]
MRM Transition (Moxidectin)	640.4 → 528.5 m/z (Quantification)	[5]

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the quantification of Moxidectin in biological samples using **Moxidectin-d3** as an internal standard.



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Moxidectin-d3 Analytical Workflow

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- To cite this document: BenchChem. [Moxidectin-d3 molecular weight and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15622876#moxidectin-d3-molecular-weight-and-chemical-structure>]

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